

# Performance Validation: Pigment Red 48:4 in the 2B Pigment Landscape

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## Compound of Interest

Compound Name: Pigment Red 48:4

Cat. No.: B1170613

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## A Comparative Guide for Researchers and Formulation Scientists

This guide provides a comprehensive performance comparison of Pigment Red 48:4 against other common 2B pigments, namely Pigment Red 48:1, Pigment Red 48:2, and Pigment Red 48:3. The information presented herein is curated to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Pigment Red 48 (also known as Permanent Red 2B) is a monoazo pigment that is available in several salt-laked forms, each offering a unique combination of color and performance characteristics.<sup>[1][2]</sup> The choice of the laking metal—barium (PR 48:1), calcium (PR 48:2), strontium (PR 48:3), or manganese (PR 48:4)—significantly influences the pigment's properties such as shade, lightfastness, heat stability, and chemical resistance.<sup>[1][2]</sup>

## Comparative Performance Data

The following table summarizes the key performance attributes of Pigment Red 48:4 and its counterparts. Data has been compiled from various technical sources to provide a clear, comparative overview.

Property	Pigment Red 48:1 (Barium Lake)	Pigment Red 48:2 (Calcium Lake)	Pigment Red 48:3 (Strontium Lake)	Pigment Red 48:4 (Manganese Lake)
C.I. Name	Pigment Red 48:1	Pigment Red 48:2	Pigment Red 48:3	Pigment Red 48:4
Shade	Yellowish Red[2]	Bluish Red[2][3]	Red[2]	Bluish, Deepest Red[4]
Lightfastness (1-8 Scale)	3[2]	3-4[2]	6[2]	6-7[4][5][6][7]
Heat Resistance (°C)	250[2]	240[2]	260[2]	180-290[4][5][7][8]
Migration Resistance	4[2]	Good[3]	4-5[2]	Very Good, No Migration in flexible PVC and polyolefins[4][9]
Water Resistance (1-5 Scale)	-	4[3]	-	5[8][10]
Oil Resistance (1-5 Scale)	-	5[3]	-	4[8]
Acid Resistance (1-5 Scale)	-	4[3]	-	3-4[7][8]
Alkali Resistance (1-5 Scale)	-	4[3]	-	4[7][8]

## Key Performance Insights

Pigment Red 48:4, a manganese salt of the 2B pigment, is distinguished by its bluish-red hue, which is the bluest and deepest among the PR 48 series.[4] It offers excellent lightfastness, making it suitable for applications requiring long-term color stability upon exposure to light.[4] Its heat resistance is notable, with sources indicating stability in the range of 200-290°C,

rendering it appropriate for processing in plastics like polyethylene.[4][8] Furthermore, Pigment Red 48:4 exhibits very good migration resistance, a critical factor in plastic and rubber applications to prevent color bleeding.[4][9]

In comparison, while other 2B pigments like PR 48:1 and PR 48:2 are viable options, they generally exhibit lower lightfastness.[2] PR 48:3 shows good lightfastness and heat resistance, positioning it as a strong performer as well.[2] The choice between these pigments will ultimately depend on the specific requirements of the end-use application, balancing factors like desired shade, required durability, and processing conditions.

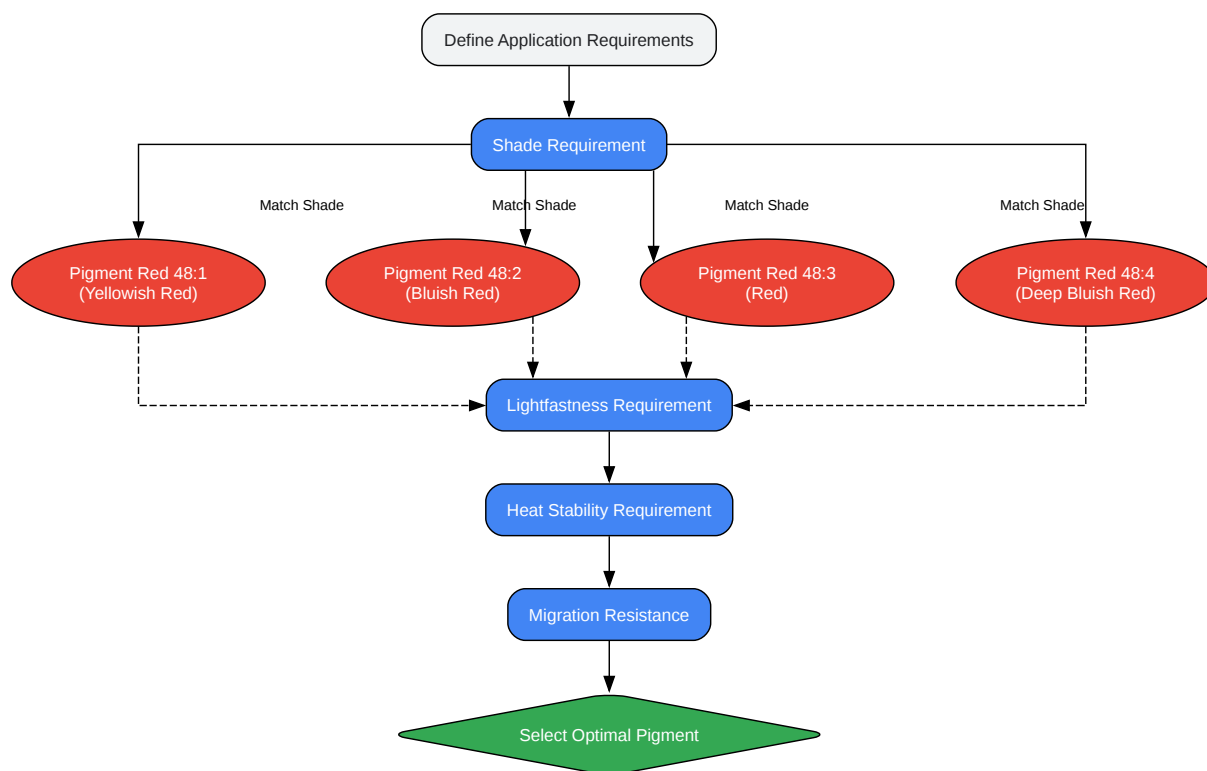
## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies commonly employed in the pigment industry. While specific test parameters may vary between manufacturers, the general protocols are as follows:

- **Lightfastness:** This is typically evaluated using a Xenon arc lamp apparatus to simulate exposure to sunlight. The degree of color change is then assessed against the Blue Wool Scale, where a rating of 8 indicates the highest lightfastness and 1 the lowest.
- **Heat Resistance:** The pigment is incorporated into a polymer (e.g., polyethylene, PVC) and subjected to increasing temperatures in an injection molding machine or an oven for a specified duration (e.g., 5 minutes).[4][8] The temperature at which a significant color change occurs is noted as the heat resistance.
- **Migration Resistance:** A colored plastic sample is placed in contact with an uncolored plasticized PVC sheet under pressure and heat for a defined period. The degree of color transfer to the uncolored sheet is then visually assessed.
- **Chemical Resistance:** The pigment is exposed to standardized solutions of acids, alkalis, and solvents for a specified time. The change in color is then evaluated against a 1-5 scale, where 5 represents no change and 1 represents a significant change.

## Decision Pathway for 2B Pigment Selection

The following diagram illustrates a logical workflow for selecting the appropriate 2B pigment based on key performance criteria.



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Caption: A flowchart for selecting a 2B pigment based on performance needs.

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